

UNC0379 long-term stability at -20°C

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *UNC0379*
Cat. No.: *B15583655*

[Get Quote](#)

UNC0379 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use and stability of **UNC0379**, a selective, substrate-competitive inhibitor of the lysine methyltransferase SETD8.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common questions and potential issues encountered during experiments with **UNC0379**.

Question/Issue	Answer/Troubleshooting Tip
1. How should I store UNC0379?	For long-term storage, UNC0379 powder should be stored at -20°C. Different suppliers provide varying stability data, so it is crucial to consult the product-specific datasheet. Generally, the powder form is stable for at least one to four years at -20°C.[1][2][3][4]
2. What is the long-term stability of UNC0379 stock solutions at -20°C?	Stock solutions of UNC0379 in DMSO are generally stable for up to one month when stored at -20°C.[1][2][4] For longer-term storage of solutions, -80°C is recommended, which can extend stability to one year.[5] To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.[5]
3. I'm having trouble dissolving UNC0379.	UNC0379 is soluble in DMSO and ethanol.[1][3] For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, and saline are often required.[5][6] If you observe precipitation or phase separation during preparation, gentle heating and/or sonication can be used to aid dissolution.[5][6] It is also recommended to use fresh, anhydrous DMSO, as absorbed moisture can reduce solubility.[2]
4. What is the recommended concentration range for cell-based assays?	The effective concentration of UNC0379 in cell-based assays can vary depending on the cell line and the duration of treatment. Published studies have used concentrations ranging from 0.1 µM to 10 µM.[1][7] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental conditions.

5. How can I confirm that UNC0379 is active in my cells?

The most direct way to confirm the activity of UNC0379 is to measure the levels of its target epigenetic mark, monomethylated histone H4 at lysine 20 (H4K20me1), via Western blot.[1] Treatment with active UNC0379 should lead to a dose-dependent decrease in H4K20me1 levels. [7]

6. My in vivo experiment requires a specific formulation. Can you provide a protocol?

A common formulation for in vivo administration involves a multi-solvent system. For example, a stock solution in DMSO can be sequentially mixed with PEG300, Tween-80, and then saline to achieve a clear, injectable solution.[5][6] It is recommended that the working solution for in vivo experiments be prepared fresh on the day of use.[6]

UNC0379 Stability Data

The long-term stability of **UNC0379** at -20°C varies depending on its form (powder vs. solution) and the supplier. The following table summarizes the available data.

Form	Storage Temperature	Reported Stability	Source
Powder	-20°C	≥ 4 years	Cayman Chemical[3]
Powder	-20°C	3 years	Selleck Chemicals, InvivoChem[2][4]
Powder	-20°C	≥ 1 year	Tribioscience[1]
Stock Solution in DMSO	-20°C	6 months	MedchemExpress[5]
Stock Solution in Solvent	-20°C	1 month	Selleck Chemicals, Tribioscience, InvivoChem[1][2][4]
Stock Solution in Solvent	-80°C	1 year	MedchemExpress, Selleck Chemicals[2][5]

Key Experimental Protocols

Below are detailed methodologies for common experiments involving **UNC0379**.

Cell Viability Assay (MTT-Based)

This protocol is designed to assess the effect of **UNC0379** on the proliferation of a chosen cell line.

- Cell Seeding: Seed cells in a 96-well plate at a density of approximately 5,000 cells per well and allow them to adhere for 24 hours.[1]
- **UNC0379** Treatment: Prepare serial dilutions of **UNC0379** in culture medium. Remove the old medium from the wells and add the **UNC0379**-containing medium. Include a vehicle control (e.g., DMSO) at the same final concentration as in the highest **UNC0379** treatment.
- Incubation: Incubate the plate for the desired treatment duration (e.g., 72 hours).[1]
- MTT Addition: Add MTT solution to each well and incubate for 4 hours at 37°C.

- Solubilization: Add a solubilization buffer to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader. The absorbance is proportional to the number of viable cells.

Western Blot for H4K20me1 Inhibition

This protocol verifies the inhibitory activity of **UNC0379** on its target, SETD8, in a cellular context.

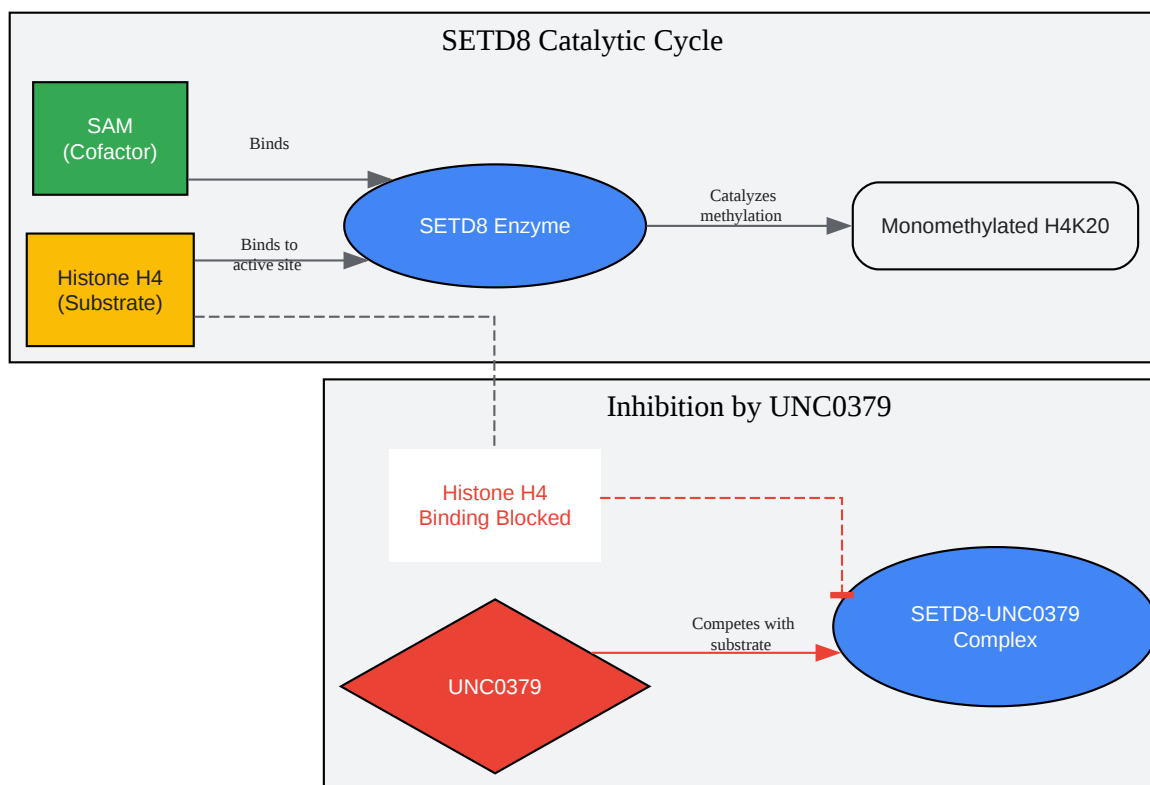
- Cell Treatment and Lysis: Seed cells in a 6-well plate and treat with various concentrations of **UNC0379** for 24 hours.[1] Lyse the cells in RIPA buffer containing protease inhibitors.[1]
- Protein Quantification: Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA).
- SDS-PAGE and Transfer: Separate 30 µg of protein from each sample by SDS-PAGE and transfer to a PVDF membrane.[1]
- Blocking: Block the membrane with 5% non-fat milk in TBST for 1 hour at room temperature. [1]
- Primary Antibody Incubation: Incubate the membrane overnight at 4°C with primary antibodies against H4K20me1 and a loading control (e.g., total H4 or β-actin).[1]
- Secondary Antibody Incubation: Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system. A decrease in the H4K20me1 band intensity relative to the loading control indicates successful inhibition by **UNC0379**.

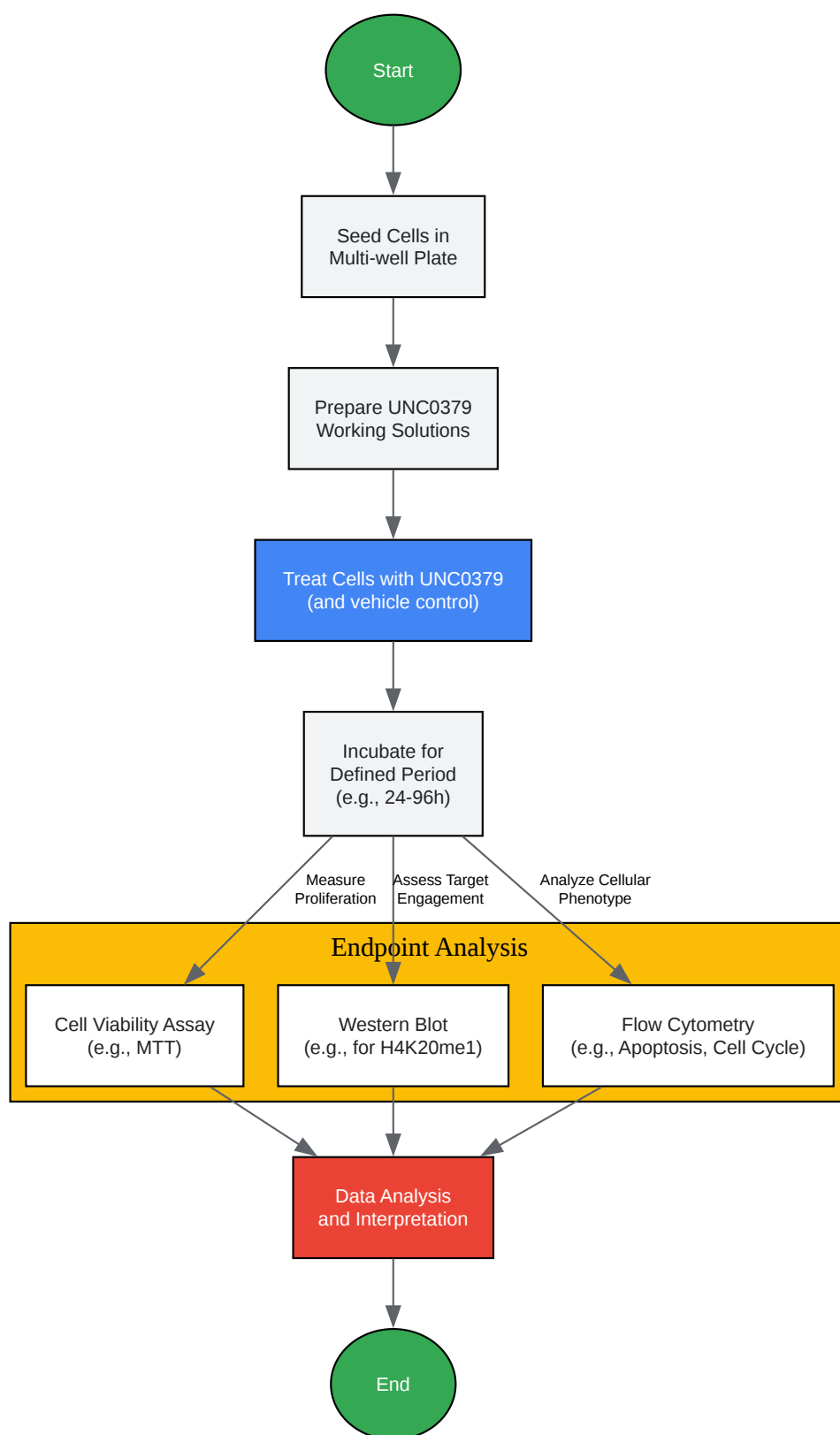
Visualizations

UNC0379 Mechanism of Action

UNC0379 is a substrate-competitive inhibitor of SETD8. It binds to the enzyme in a way that prevents the substrate (Histone H4) from accessing the active site, thereby inhibiting the

monomethylation of H4 at lysine 20 (H4K20).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [UNC0379 | Histone Methyltransferase inhibitor | SETD8 Inhibitor | CAS 1620401-82-2 | lysine methyltransferase SETD8 \(KMT5A\) inhibitor | Buy UNC-0379 from Supplier InvivoChem \[invivochem.com\]](#)
- 2. [Discovery of a Selective, Substrate-Competitive Inhibitor of the Lysine Methyltransferase SETD8 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [The emerging role of lysine methyltransferase SETD8 in human diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [Inhibition of histone methyltransferase SETD8 represses DNA virus replication - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 5. [selleckchem.com \[selleckchem.com\]](#)
- 6. [medchemexpress.com \[medchemexpress.com\]](#)
- 7. [researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [UNC0379 long-term stability at -20°C]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15583655/docs#unc0379-long-term-stability-at-20-c\]](https://www.benchchem.com/product/b15583655/docs#unc0379-long-term-stability-at-20-c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)